

Navigating the Physicochemical Landscape of 2-Bromo-6-chloroanisole: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromo-6-chloroanisole

Cat. No.: B173195

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Introduction

2-Bromo-6-chloroanisole, a halogenated aromatic compound, presents a unique substitution pattern that makes it a valuable intermediate in synthetic organic chemistry, particularly in the development of novel pharmaceutical agents and complex molecular architectures. An in-depth understanding of its fundamental physical properties, such as melting and boiling points, is paramount for its effective handling, purification, and application in multi-step syntheses. These parameters not only dictate the appropriate storage and processing conditions but also provide insights into the purity of the substance. This technical guide provides a comprehensive overview of the known physical properties of **2-Bromo-6-chloroanisole**, alongside detailed, field-proven methodologies for their experimental determination.

Core Physical Properties of 2-Bromo-6-chloroanisole

Experimentally determined physical properties for **2-Bromo-6-chloroanisole** are not readily available in published literature. However, computational methods provide estimations that serve as a valuable starting point for laboratory work.

Property	Value	Source
Molecular Formula	C ₇ H ₆ BrClO	PubChem[1]
Molecular Weight	221.48 g/mol	PubChem[1]
Predicted Boiling Point	235.8 ± 20.0 °C	Alfa Aesar[2]
Melting Point	Not available	Alfa Aesar[2]

It is crucial for researchers to recognize that the provided boiling point is a predicted value. Such computational estimations are valuable for initial experimental design but must be verified through empirical measurement. The absence of a reported melting point underscores the necessity for its experimental determination, particularly when working with this compound in solid form or when assessing its purity.

The Science of Prediction: The Joback Group Contribution Method

The prediction of physical properties, in the absence of experimental data, often relies on group contribution methods, such as the Joback method.[3][4] This technique estimates thermophysical properties by summing the contributions of individual functional groups within a molecule.[2][3]

The fundamental principle is that the properties of a larger molecule can be approximated by the sum of the properties of its smaller constituent parts. For **2-Bromo-6-chloroanisole**, the Joback method would dissect the molecule into its constituent groups (e.g., aromatic carbons, methoxy group, bromine atom, chlorine atom) and apply pre-defined numerical contributions for each to calculate properties like boiling point and melting point.

While powerful for its broad applicability and ease of use, the Joback method has limitations. It assumes no interactions between the functional groups, which can lead to deviations from experimental values, especially in molecules with significant electronic or steric interactions between substituents.[3] Therefore, these predictions should be regarded as estimations that require experimental validation.

Experimental Determination of Physical Properties: A Practical Guide

Given the reliance on predicted data, the experimental determination of the melting and boiling points of **2-Bromo-6-chloroanisole** is a critical step for any research or development involving this compound.

Safety First: Handling 2-Bromo-6-chloroanisole

Before commencing any experimental work, it is imperative to consult the Safety Data Sheet (SDS). **2-Bromo-6-chloroanisole** is classified as a hazardous substance with the following GHS classifications:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[\[1\]](#)[\[5\]](#)

Therefore, all handling of this compound must be conducted in a well-ventilated fume hood, with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[5\]](#)

Methodology for Melting Point Determination

The melting point of a pure crystalline solid is a sharp, well-defined temperature at which the substance transitions from the solid to the liquid phase.[\[6\]](#) For an impure substance, the melting point is typically depressed and occurs over a broader range.[\[6\]](#) The capillary method is a standard and reliable technique for determining the melting point of a solid organic compound.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Experimental Protocol:

- **Sample Preparation:** A small, dry sample of **2-Bromo-6-chloroanisole** is finely powdered. A capillary tube, sealed at one end, is tapped into the powder to pack a small amount (2-3 mm

in height) of the compound into the bottom.

- **Apparatus Setup:** The packed capillary tube is placed in a melting point apparatus, which typically consists of a heated block with a thermometer or a digital temperature probe.
- **Heating and Observation:** The sample is heated at a slow, controlled rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting) are recorded. This range is the melting point of the sample.

Methodology for Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^{[10][11][12]} As with the melting point, the boiling point is a key indicator of purity. Several methods can be employed for its determination, with the choice often depending on the quantity of the substance available.

Micro-Scale Method (Thiele Tube):

This method is suitable for small sample volumes (less than 1 mL).^[13]

Experimental Protocol:

- **Sample Preparation:** A small amount of **2-Bromo-6-chloroanisole** is placed in a small test tube or a fusion tube. A capillary tube, sealed at one end, is inverted and placed inside the sample tube.
- **Apparatus Setup:** The sample tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- **Heating and Observation:** The Thiele tube is gently heated. As the temperature rises, the air trapped in the capillary tube will expand and exit as a stream of bubbles. Heating is continued until a steady stream of bubbles emerges from the capillary.
- **Data Recording:** The heat source is then removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.^[13]

Macro-Scale Method (Simple Distillation):

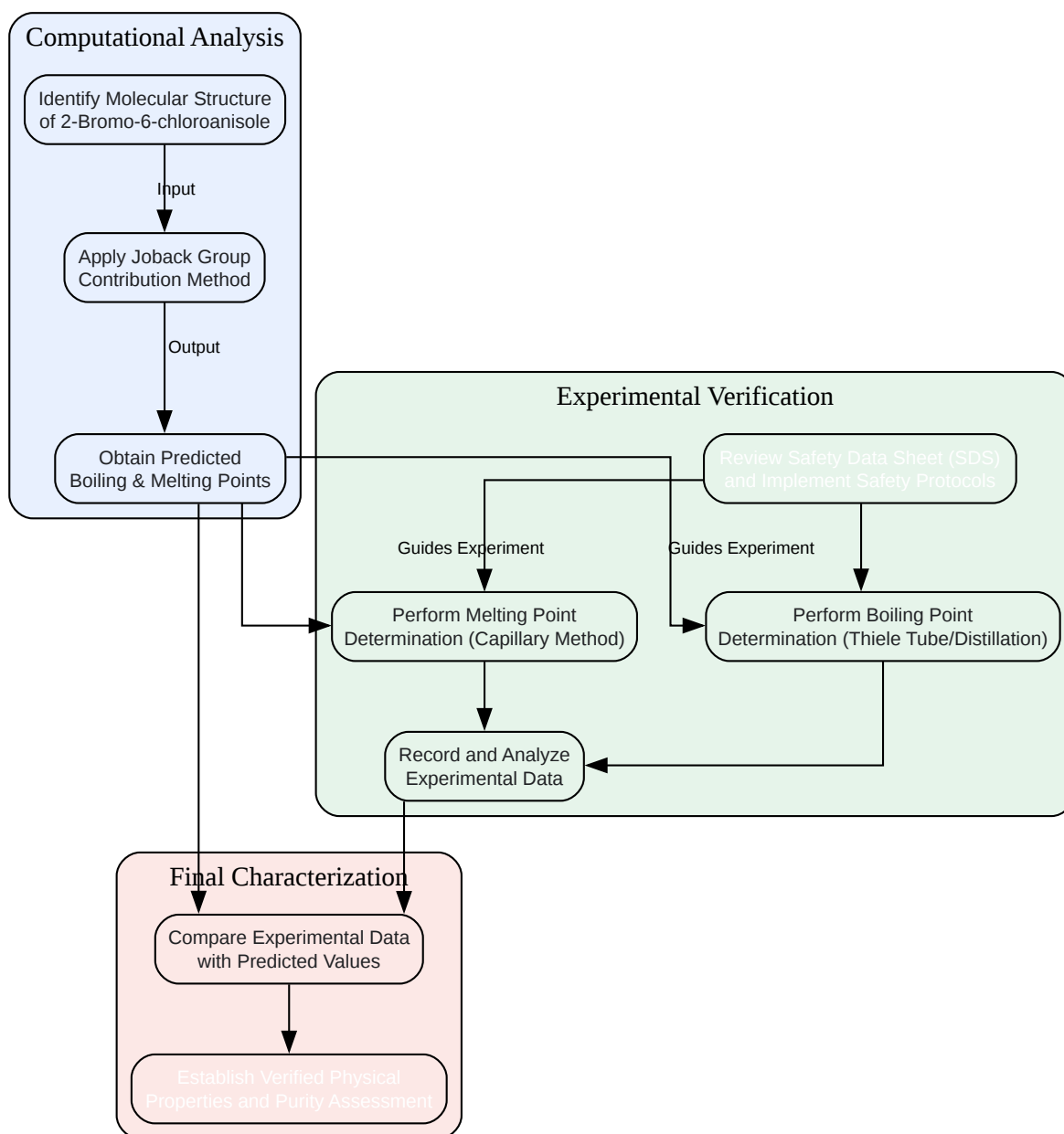
For larger quantities of the compound (>5 mL), a simple distillation provides an accurate boiling point and can also serve as a purification step.^{[10][11][13]}

Experimental Protocol:

- **Apparatus Setup:** A distillation apparatus is assembled using a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
- **Distillation:** The **2-Bromo-6-chloroanisole** is placed in the distillation flask with a few boiling chips or a magnetic stir bar. The liquid is heated to a gentle boil.
- **Data Recording:** As the vapor condenses and collects in the receiving flask, the temperature reading on the thermometer will stabilize. This stable temperature is the boiling point of the liquid. The atmospheric pressure should also be recorded, as the boiling point is pressure-dependent.

Workflow for Physical Property Determination

The logical flow for ascertaining the physical properties of a compound like **2-Bromo-6-chloroanisole** involves a combination of computational prediction and experimental verification.



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Caption: Workflow for the determination of physical properties.

Conclusion

A thorough understanding of the physical properties of **2-Bromo-6-chloroanisole** is fundamental for its successful application in research and development. While computational predictions offer valuable initial guidance, they are not a substitute for rigorous experimental determination. By following the detailed protocols outlined in this guide, researchers can confidently and safely establish the melting and boiling points of this important synthetic intermediate, ensuring the integrity and reproducibility of their scientific endeavors.

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